

3,5-Dibromo-4-pyridinol: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dibromo-4-pyridinol

Cat. No.: B1294550

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a consolidated overview of **3,5-Dibromo-4-pyridinol**, a heterocyclic compound of interest in pharmaceutical and chemical research. This document outlines its chemical identity, physicochemical properties, and relevant synthetic methodologies. Due to a lack of specific publicly available data on the biological activity of this compound, this guide presents a synthetic pathway for a closely related precursor to illustrate a relevant experimental workflow.

Chemical Identity and Properties

3,5-Dibromo-4-pyridinol, also known as 3,5-Dibromo-4-hydroxypyridine, is a disubstituted pyridine derivative. There appear to be two Chemical Abstracts Service (CAS) numbers associated with this compound: 141375-47-5 and 25813-25-6[1]. It is crucial for researchers to verify the specific CAS number associated with their starting materials.

The fundamental physicochemical properties of **3,5-Dibromo-4-pyridinol** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₅ H ₃ Br ₂ NO	[1]
Molecular Weight	252.89 g/mol	[1]
Melting Point	370 °C (decomposition)	[2]
Boiling Point	317.5 ± 37.0 °C at 760 mmHg	[2]
Density	2.2 ± 0.1 g/cm ³	[2]
Flash Point	145.8 ± 26.5 °C	[2]
Refractive Index	1.654	[2]
InChI Key	MXBBVOSRBZCCOD-UHFFFAOYSA-N	[1]
SMILES	Oc1c(Br)cncc1Br	[1]

Synthesis Protocols

While a specific, detailed experimental protocol for the synthesis of **3,5-Dibromo-4-pyridinol** was not readily available in the surveyed literature, the synthesis of a key precursor, 3,5-dibromo-4-aminopyridine, is well-documented. The conversion of the amino group to a hydroxyl group is a standard transformation in organic chemistry, often achievable through diazotization followed by hydrolysis. Below is a detailed protocol for the synthesis of 3,5-dibromo-4-aminopyridine, which can serve as a foundational method for obtaining the target compound.

Experimental Protocol: Synthesis of 3,5-Dibromo-4-aminopyridine

This one-step synthesis method utilizes pyridine or a pyridine salt as the starting material.[3]

Materials:

- Pyridine or Pyridine Salt (e.g., Pyridine Hydrochloride)
- Ammonium Salt (e.g., Ammonium Carbonate)

- Hydrobromic Acid (HBr) solution (48%)
- Hydrogen Peroxide (H₂O₂) solution (30%)
- Sodium Hydroxide (NaOH) solution (6 mol/L)
- Tert-butyl methyl ether
- Ethyl acetate
- Petroleum ether

Procedure:

- In a 100mL three-necked flask equipped with a thermometer, reflux condenser, and magnetic stirrer, add 6.0g of pyridine (0.08 mol) and 10mL of water.
- Add 11.5g of ammonium carbonate (0.12 mol) to the mixture.
- Stir the mixture for 5 minutes, then slowly add 21.7g of 48% HBr solution (0.13 mol) dropwise.
- After the addition is complete, stir the mixture for 30 minutes.
- Heat the reaction mixture to 110°C.
- Using a constant pressure dropping funnel, add 12mL of 30% H₂O₂ solution over 30-40 minutes.
- After the addition of H₂O₂ is complete, increase the temperature to 120°C and continue to heat under reflux for 5 hours.
- Cool the reaction mixture to room temperature.
- Adjust the pH of the solution to 10-11 using a 6 mol/L NaOH solution.
- Extract the product with tert-butyl methyl ether (5 x 25mL).
- Concentrate the combined organic extracts.

- Purify the crude product by thin-layer chromatography followed by recrystallization from a 1:15 mixture of ethyl acetate and petroleum ether to yield 3,5-dibromo-4-aminopyridine.

Logical Workflow Visualization

The following diagram illustrates the key steps in the synthesis of 3,5-dibromo-4-aminopyridine, a crucial precursor for **3,5-Dibromo-4-pyridinol**.



[Click to download full resolution via product page](#)

Synthesis of 3,5-Dibromo-4-aminopyridine.

Biological Activity and Signaling Pathways

Extensive searches of publicly available scientific literature did not yield specific information on the biological activity, pharmacological effects, or involvement in any signaling pathways for **3,5-Dibromo-4-pyridinol**. While pyridine derivatives are known to exhibit a wide range of biological activities, including antimicrobial and anti-inflammatory properties, no such data has been reported for this particular compound. Further research is required to elucidate the potential biological roles and mechanisms of action of **3,5-Dibromo-4-pyridinol**.

Conclusion

3,5-Dibromo-4-pyridinol is a well-characterized chemical entity with established physicochemical properties. While a direct, detailed synthesis protocol is not readily available, methods for producing key precursors are documented, providing a clear path for its preparation. The biological activity and potential applications in drug development for this compound remain an open area for investigation. This guide serves as a foundational resource for researchers interested in exploring the synthesis and potential utility of **3,5-Dibromo-4-pyridinol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,5-DIBROMO-4-HYDROXYPYRIDINE [drugfuture.com]
- 2. 3-Bromo-4-hydroxypyridine synthesis - chemicalbook [chemicalbook.com]
- 3. CN109134358B - A kind of synthetic method of 3,5-dibromo-4-aminopyridine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [3,5-Dibromo-4-pyridinol: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294550#3-5-dibromo-4-pyridinol-cas-number-lookup]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com